

5-Bromo-2,4-diethoxypyrimidine: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5-Bromo-2,4-diethoxypyrimidine**

Cat. No.: **B172408**

[Get Quote](#)

For Immediate Release

This technical guide provides a comprehensive overview of **5-Bromo-2,4-diethoxypyrimidine**, a halogenated pyrimidine derivative of interest to researchers, scientists, and professionals in drug development. This document summarizes its core physicochemical properties and explores potential biological activities and synthetic approaches based on current knowledge of related pyrimidine compounds.

Core Compound Properties

5-Bromo-2,4-diethoxypyrimidine, identified by the CAS Number 132164-47-7, is a substituted pyrimidine with significant potential as a building block in medicinal chemistry and organic synthesis.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Its key quantitative data are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C8H11BrN2O2	[2] [4]
Molecular Weight	247.09 g/mol	[4]
CAS Number	132164-47-7	[1] [2] [3] [4] [5]

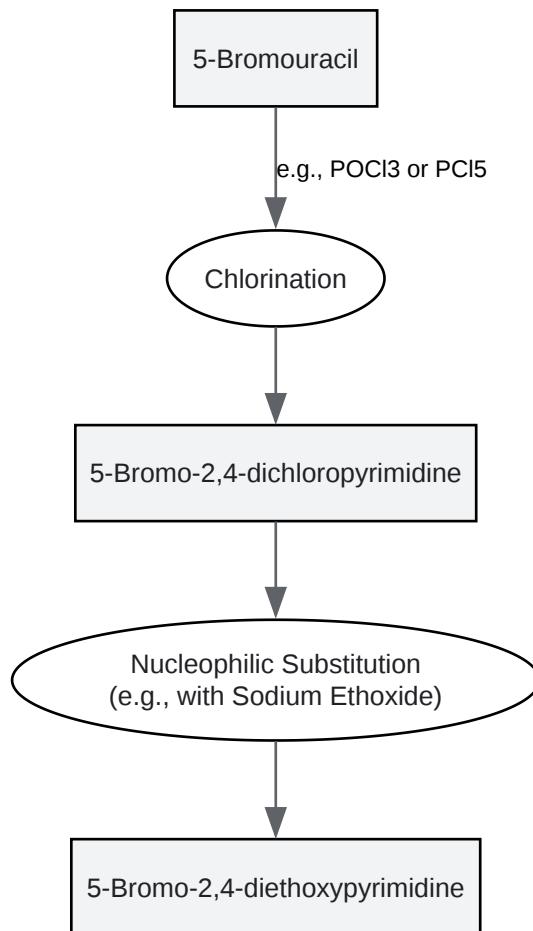
Synthesis of Substituted Pyrimidines: A Generalized Approach

While specific experimental protocols for the synthesis of **5-Bromo-2,4-diethoxypyrimidine** are not readily available in the reviewed literature, the synthesis of structurally similar compounds, such as 5-bromo-2,4-dichloropyrimidine, provides a viable template. A common starting material for such syntheses is 5-bromouracil.[6]

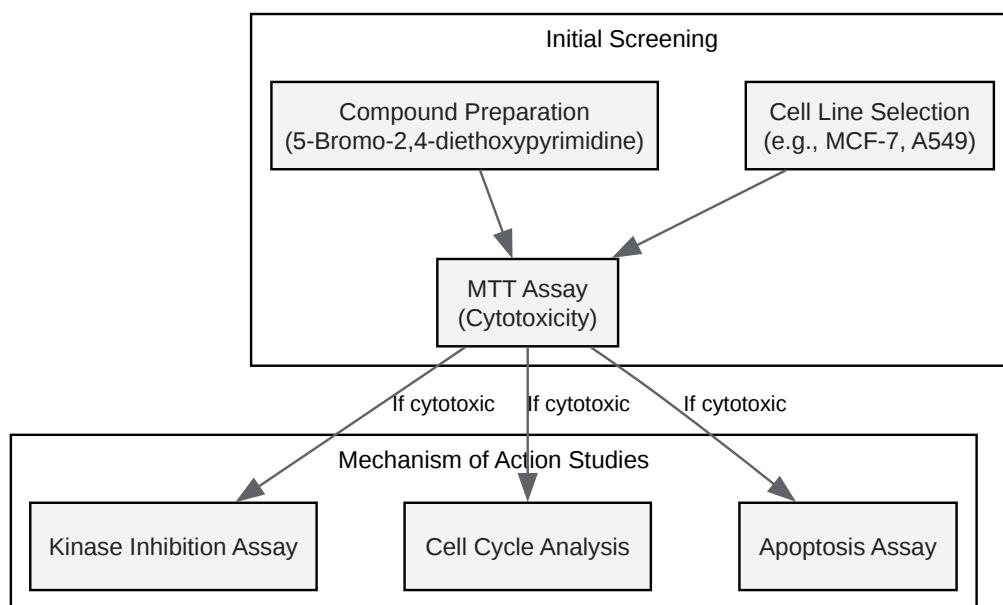
The general synthetic strategy involves the conversion of 5-bromouracil to a di-chloro intermediate, which can then be further modified. A generalized workflow for the synthesis of 5-bromo-substituted pyrimidines is outlined below.

General Synthetic Workflow for 5-Bromo-Substituted Pyrimidines

General Synthetic Pathway for 5-Bromo-Substituted Pyrimidines



Workflow for In Vitro Anticancer Activity Screening

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Bromo-2,4-diethoxypyrimidine | 132164-47-7 [chemicalbook.com]
- 2. Pyrimidine, 5-bromo-2,4-diethoxy- | CAS:#132164-47-7 -Letopharm Limited [letopharm.com]
- 3. Page loading... [guidechem.com]
- 4. CAS:132164-47-7, 5-Bromo-2,4-diethoxypyrimidine- 毕得医药 [bidepharm.com]

- 5. 1540850-13-2|5-Bromo-4-(prop-2-yn-1-yloxy)pyrimidine|BLD Pharm [bldpharm.com]
- 6. 5-Bromo-2,4-dichloropyrimidine synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [5-Bromo-2,4-diethoxypyrimidine: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b172408#5-bromo-2-4-diethoxypyrimidine-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com